quantification of 7-Methoxy-2-phenyl-quinolin-4-ol using GC-MS

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Compound of Interest

Compound Name:	*7-Methoxy-2-phenyl-quinolin-4-ol*
CAS No.:	*189816-04-4*
Cat. No.:	*B3022439*

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Application Note: GC-MS-072

Quantitative Analysis of **7-Methoxy-2-phenyl-quinolin-4-ol** in Pharmaceutical Matrices using Derivatization-coupled Gas Chromatography-Mass Spectrometry

Abstract

This application note presents a robust and validated method for the quantification of **7-Methoxy-2-phenyl-quinolin-4-ol** using Gas Chromatography-Mass Spectrometry (GC-MS). Due to the polar nature of the analyte, a silylation derivatization step is employed to enhance volatility and improve chromatographic performance. The method utilizes N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) for efficient derivatization. The analysis is performed on a standard non-polar capillary column with detection in Selected Ion Monitoring (SIM) mode for maximum sensitivity and selectivity. The method was validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines, demonstrating excellent linearity, accuracy, precision, and a low limit of quantification.[1][2] This protocol is suitable for researchers, scientists, and drug development

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professionals requiring accurate quantification of this compound in research and quality control environments.

Introduction and Scientific Rationale

7-Methoxy-2-phenyl-quinolin-4-ol ($C_{16}H_{13}NO_2$) is a heterocyclic compound of interest in pharmaceutical research due to the diverse biological activities exhibited by the quinoline scaffold.[3][4] Accurate and reliable quantification of this analyte is critical for pharmacokinetic studies, metabolism research, and quality control of active pharmaceutical ingredients (APIs).

Direct analysis of **7-Methoxy-2-phenyl-quinolin-4-ol** by gas chromatography is challenging. The presence of the hydroxyl (-OH) group at the 4-position introduces polarity and the potential for hydrogen bonding.[5] This can lead to poor peak shape, decreased sensitivity, and irreversible adsorption on the GC column. To overcome these issues, a derivatization step is essential.[6] Silylation is a widely used derivatization technique that replaces the active hydrogen in the hydroxyl group with a non-polar trimethylsilyl (TMS) group.[5] This chemical modification increases the analyte's volatility and thermal stability, making it highly amenable to GC-MS analysis.[6] This application note details a complete workflow, from sample preparation and derivatization to GC-MS analysis and full method validation.

Experimental

Materials and Reagents

- **7-Methoxy-2-phenyl-quinolin-4-ol** reference standard (>98% purity)
- N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS)
- Pyridine, anhydrous
- Ethyl Acetate, HPLC grade
- Methanol, HPLC grade
- Internal Standard (IS): Phenanthrene or other suitable non-reactive compound.
- Deionized Water

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Instrumentation and Consumables

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B MSD (or equivalent)
- GC Column: Agilent J&W DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent low-polarity phase)
- Autosampler: Agilent 7693A (or equivalent)
- Software: Agilent MassHunter (or equivalent)
- Consumables: 2 mL amber autosampler vials with PTFE/silicone septa, analytical balance, vortex mixer, heating block.

Preparation of Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh 10 mg of **7-Methoxy-2-phenyl-quinolin-4-ol** and dissolve in 10 mL of methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of Phenanthrene and dissolve in 10 mL of ethyl acetate.
- Calibration Standards (1 - 100 µg/mL): Prepare a series of calibration standards by serial dilution of the analyte stock solution with methanol.
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations (e.g., 3, 30, and 80 µg/mL) from a separate stock solution weighing.

Detailed Protocols

Sample Preparation and Derivatization Protocol

- Pipette 100 µL of the sample (calibration standard, QC, or unknown) into a 2 mL autosampler vial.
- Add 10 µL of the Internal Standard solution (100 µg/mL working solution) to each vial.

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- Evaporate the solvent to complete dryness under a gentle stream of nitrogen at 40°C. It is critical to ensure the sample is completely dry as moisture will quench the silylation reagent. [7]
- Add 50 µL of anhydrous pyridine to reconstitute the dried residue.
- Add 50 µL of BSTFA + 1% TMCS to the vial.
- Cap the vial tightly and vortex for 30 seconds.
- Incubate the vial in a heating block at 70°C for 45 minutes to ensure complete derivatization.
- Cool the vial to room temperature before placing it in the autosampler for GC-MS analysis.

GC-MS Method Parameters

The instrumental parameters are summarized in the table below.

Parameter	Setting
GC Inlet	Mode: SplitlessInlet Temperature: 280°CInjection Volume: 1 µLPurge Flow to Split Vent: 50 mL/min at 1.0 min
Oven Program	Initial Temp: 150°C, hold for 1 minRamp 1: 20°C/min to 300°CHold: 5 min at 300°C
Column	Agilent J&W DB-5ms (30 m x 0.25 mm, 0.25 µm)
Carrier Gas	Helium, Constant Flow @ 1.2 mL/min
MS Interface	Transfer Line Temp: 290°C
MS Source	Source Temperature: 230°CQuadrupole Temperature: 150°CIonization Energy: 70 eV
MS Acquisition	Mode: Selected Ion Monitoring (SIM)Quantifier Ion (Analyte): m/z 323 (M+)Qualifier Ions (Analyte): m/z 308, 280Quantifier Ion (IS): m/z 178

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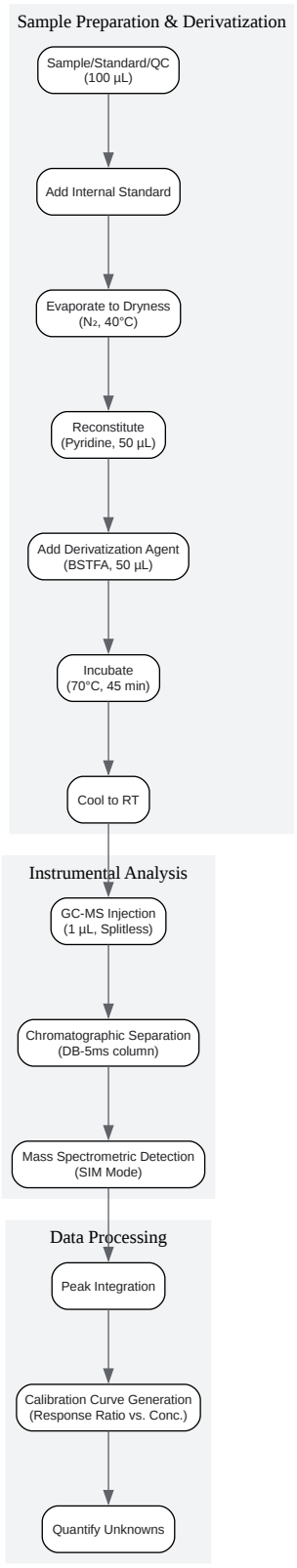
Visualization of Workflow and Chemistry

The overall analytical process and the key chemical transformation are depicted below.



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Caption: Experimental workflow from sample preparation to final quantification.

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Sources

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